

Personal protective equipment for handling 2- Phenyl-1,3-propanediol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **2-Phenyl-1,3-propanediol**

Cat. No.: **B123019**

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Essential Safety and Handling Guide for 2-Phenyl- 1,3-propanediol

For researchers, scientists, and drug development professionals, the safe handling of chemical reagents is paramount. This guide provides immediate, essential safety and logistical information for the use of **2-Phenyl-1,3-propanediol**, ensuring operational safety and proper disposal.

Chemical Identifier:

- Name: **2-Phenyl-1,3-propanediol**
- CAS Number: 1570-95-2
- Molecular Formula: C₉H₁₂O₂
- Molecular Weight: 152.19 g/mol

Hazard Identification and GHS Classification

2-Phenyl-1,3-propanediol is classified as causing serious eye damage.[1][2][3]

- GHS Pictogram: GHS05 (Corrosion)
- Signal Word: Danger

- Hazard Statement: H318 - Causes serious eye damage.[1][2][3]

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **2-Phenyl-1,3-propanediol**. The following table summarizes the recommended PPE for various laboratory scenarios.

Scenario	Eye Protection	Hand Protection	Body Protection	Respiratory Protection
Weighing/Transferring (Solid)	Safety glasses with side-shields or safety goggles.[1]	Impervious gloves (e.g., nitrile, neoprene).	Laboratory coat or apron.	If dust is generated, a NIOSH-approved respirator for dusts is recommended.
Dissolving/Mixing (in solution)	Safety glasses with side-shields or safety goggles.	Impervious gloves.	Laboratory coat.	Not generally required if performed in a well-ventilated area or fume hood.
Heating/Refluxing	Safety goggles or a face shield.	Impervious gloves.	Laboratory coat.	Work should be conducted in a fume hood to avoid inhalation of any potential vapors.
Accidental Spill Cleanup	Safety goggles and a face shield.	Heavy-duty impervious gloves.	Chemical-resistant apron or coveralls.	A NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates is recommended.

Operational Plan: Safe Handling Procedures

Adherence to a systematic operational plan is crucial for minimizing risks associated with the handling of **2-Phenyl-1,3-propanediol**.

1. Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[4\]](#)
- Keep away from strong oxidizing agents.[\[4\]](#)
- Protect from light.[\[4\]](#)

2. Weighing and Dispensing:

- Perform in a designated area, preferably within a chemical fume hood or on a bench with localized exhaust ventilation to minimize dust inhalation.
- Use appropriate tools (e.g., spatula, weigh boat) to handle the solid material.
- Avoid creating dust.

3. Use in Experiments (Mixing, Reacting):

- When dissolving or mixing, add the solid to the solvent slowly to avoid splashing.
- If heating is required, use a well-controlled heating source (e.g., heating mantle, oil bath) and conduct the procedure within a fume hood.
- Ensure all equipment is properly assembled and secured.

Disposal Plan

Proper disposal of **2-Phenyl-1,3-propanediol** and its contaminated materials is essential to prevent environmental contamination and ensure regulatory compliance.

1. Waste Identification and Segregation:

- All solid waste contaminated with **2-Phenyl-1,3-propanediol** (e.g., weigh boats, gloves, paper towels) should be collected in a designated, labeled hazardous waste container.
- Unused or waste **2-Phenyl-1,3-propanediol** should be disposed of as hazardous chemical waste.
- Do not mix with other waste streams unless compatibility is confirmed.

2. Containerization and Labeling:

- Use a suitable, sealable container for waste collection.
- Clearly label the waste container with "Hazardous Waste," the chemical name "**2-Phenyl-1,3-propanediol**," and the associated hazards (Corrosive - Eye Damage).

3. Storage and Disposal:

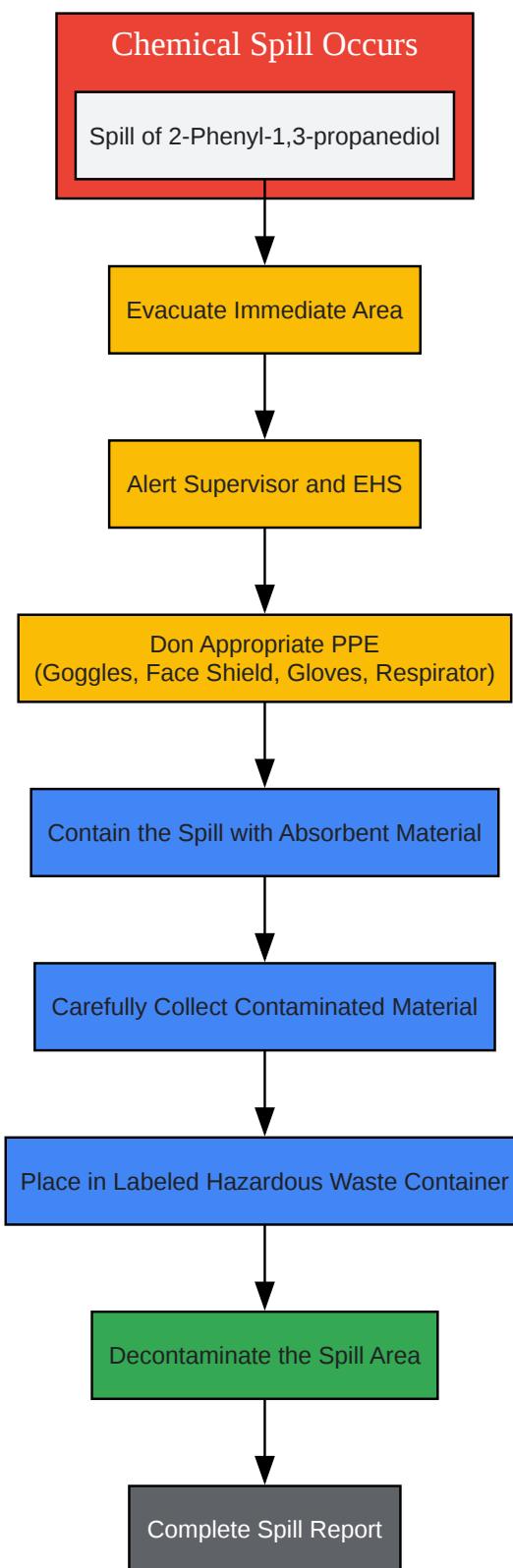
- Store the waste container in a designated hazardous waste accumulation area.
- Arrange for disposal through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.
- Do not dispose of **2-Phenyl-1,3-propanediol** down the drain or in regular trash.[\[5\]](#)

Emergency Procedures: First Aid

- If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER or doctor/physician.[\[1\]](#)[\[4\]](#)
- If on skin: Wash off with soap and plenty of water. Consult a physician if irritation persists.[\[1\]](#)[\[4\]](#)
- If inhaled: Move person into fresh air. If not breathing, give artificial respiration. Consult a physician.[\[1\]](#)[\[4\]](#)
- If swallowed: Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.[\[1\]](#)

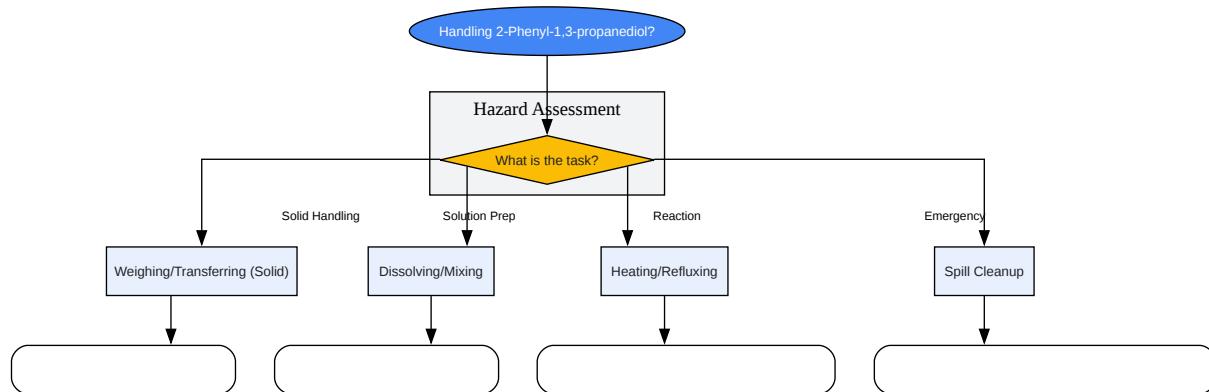
Visual Workflow Guides

The following diagrams illustrate critical safety workflows for handling **2-Phenyl-1,3-propanediol**.



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Caption: Workflow for responding to a spill of **2-Phenyl-1,3-propanediol**.



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Caption: Decision-making process for selecting appropriate PPE.

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- To cite this document: BenchChem. [Personal protective equipment for handling 2-Phenyl-1,3-propanediol]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b123019#personal-protective-equipment-for-handling-2-phenyl-1-3-propanediol>

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